

PEG-10 Sunflower Glycerides: A Technical Guide to Molecular Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PEG-10 SUNFLOWER
GLYCERIDES

Cat. No.: B1169900

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, synthesis, and analysis of **PEG-10 Sunflower Glycerides**. This ethoxylated derivative of sunflower oil glycerides is a versatile non-ionic surfactant and emollient with wide applications in the cosmetic and pharmaceutical industries.

Molecular Structure and Composition

PEG-10 Sunflower Glycerides are the polyethylene glycol derivatives of the mono- and diglycerides derived from sunflower seed oil, with an average of 10 moles of ethylene oxide. The molecule consists of a lipophilic part, derived from the fatty acids of sunflower oil (primarily oleic and linoleic acids), and a hydrophilic part, composed of the polyethylene glycol chain. This amphiphilic nature is central to its function as an emulsifier and solubilizing agent.

The general structure consists of a glycerol backbone esterified with one or two fatty acids from sunflower oil, and a polyethylene glycol chain attached to one of the hydroxyl groups of the glycerol. The "10" in PEG-10 indicates an average of ten repeating units of ethylene oxide in the polyethylene glycol chain.

Physicochemical Properties

The physicochemical properties of **PEG-10 Sunflower Glycerides** are crucial for formulation development. The following table summarizes key quantitative data for a representative commercial product, FLORASOLVS® SUNFLOWER-10.

Property	Value	Reference(s)
Appearance	Liquid	[1]
HLB Value	8.0	[2]
Refractive Index	~1.460	[2]
pH (10% in water)	5.0 - 7.0	[3]
Acid Value	max 4.0 mg KOH/g	[3]
Saponification Value	52 - 72 mg KOH/g	[3]
Iodine Value	26 - 36 g I ₂ /100g	[3]
Solubility	Soluble in Acetone, Ethanol, Ethyl Acetate, Isopropyl Alcohol, Lanolin Oil, Oleyl Alcohol, Polysorbate 20, Polysorbate 80, Propylene Glycol, Castor Seed Oil. Water dispersible.	[2]

Synthesis of PEG-10 Sunflower Glycerides

The synthesis of **PEG-10 Sunflower Glycerides** is typically a two-step process involving the formation of mono- and di-glycerides from sunflower oil, followed by ethoxylation.

Experimental Protocol: Synthesis

Step 1: Transesterification of Sunflower Oil

This step aims to produce a mixture of mono- and diglycerides from the triglycerides present in sunflower oil.

- Materials: Sunflower oil, Glycerol, Sodium hydroxide (catalyst), Methanol.

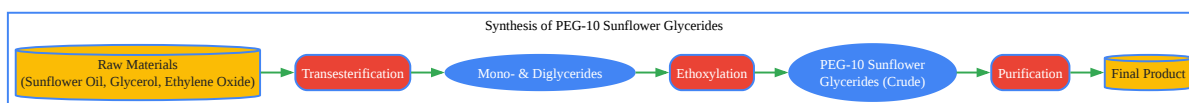
- Procedure:
 - Preheat a determined amount of sunflower oil in a reaction vessel equipped with a stirrer and a condenser.
 - In a separate vessel, dissolve a catalytic amount of sodium hydroxide in methanol to prepare sodium methoxide.
 - Add the sodium methoxide solution and an excess of glycerol to the preheated sunflower oil.
 - Heat the mixture to a specified temperature (e.g., 60-70°C) and stir vigorously for a set reaction time (e.g., 1-3 hours) to facilitate the transesterification reaction.
 - After the reaction is complete, allow the mixture to cool and settle. The lower layer, containing excess glycerol, methanol, and catalyst, is separated from the upper layer, which consists of the desired mono- and diglycerides, as well as unreacted triglycerides and fatty acid methyl esters.
 - The glyceride layer is then washed with warm water to remove impurities and dried under vacuum.

Step 2: Ethoxylation

The resulting glyceride mixture is then reacted with ethylene oxide to introduce the polyethylene glycol chain.

- Materials: Mono-/diglyceride mixture from Step 1, Ethylene oxide, Alkaline catalyst (e.g., potassium hydroxide).
- Procedure:
 - The glyceride mixture is charged into a pressure reactor.
 - A catalytic amount of an alkaline catalyst is added.
 - The reactor is purged with an inert gas (e.g., nitrogen).

- A specific amount of ethylene oxide (to achieve an average of 10 units per glyceride molecule) is introduced into the reactor under controlled temperature and pressure.
- The reaction is allowed to proceed until the desired degree of ethoxylation is achieved. The reaction is typically monitored by measuring the decrease in pressure.
- After the reaction, the catalyst is neutralized, and the final product, **PEG-10 Sunflower Glycerides**, is purified.



[Click to download full resolution via product page](#)

Synthesis Workflow for **PEG-10 Sunflower Glycerides**.

Analytical Methods for Characterization

The characterization of **PEG-10 Sunflower Glycerides** is essential to ensure its quality and consistency. A combination of chromatographic and spectroscopic techniques is typically employed.

Experimental Protocol: Analysis

1. Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

RP-HPLC coupled with an Evaporative Light Scattering Detector (ELSD) or a Charged Aerosol Detector (CAD) is a powerful technique for the analysis of PEGylated compounds, which often lack a UV chromophore.

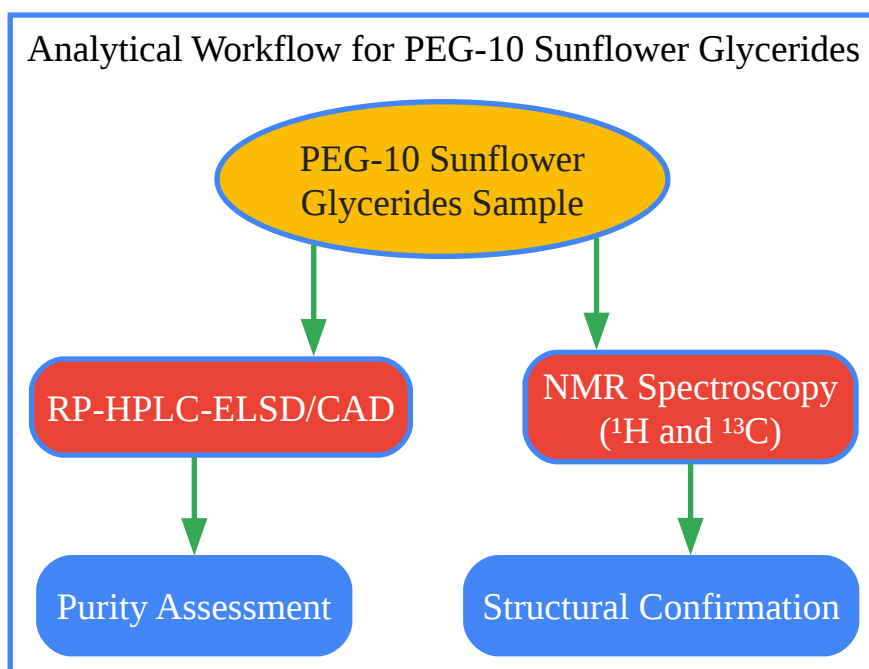
- Instrumentation: HPLC system with a gradient pump, autosampler, column oven, and an ELSD or CAD detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μ m).

- Mobile Phase: A gradient elution is typically used, starting with a higher polarity mobile phase and gradually increasing the proportion of a lower polarity organic solvent. An example mobile phase system could be:
 - A: Water/Acetonitrile (e.g., 90:10)
 - B: Acetonitrile/Isopropanol (e.g., 50:50)
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30-40°C.
- Detector Settings (ELSD):
 - Nebulizer Temperature: e.g., 40°C
 - Evaporator Temperature: e.g., 60°C
 - Gas Flow Rate: e.g., 1.5 L/min
- Procedure:
 - Prepare a standard solution of **PEG-10 Sunflower Glycerides** of known concentration in a suitable solvent (e.g., methanol or isopropanol).
 - Inject the standard solution into the HPLC system to establish the retention time and response.
 - Prepare the sample solution for analysis by dissolving it in the same solvent.
 - Inject the sample solution and analyze the resulting chromatogram to determine the purity and identify the main components.

2. Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are invaluable for confirming the molecular structure of **PEG-10 Sunflower Glycerides**.

- Instrumentation: NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated chloroform (CDCl_3) or deuterated methanol (CD_3OD).
- Procedure:
 - Dissolve a small amount of the sample in the deuterated solvent.
 - Acquire ^1H and ^{13}C NMR spectra.
 - Analysis of ^1H NMR Spectrum:
 - The signals corresponding to the polyethylene glycol chain will appear as a large, broad peak around 3.6 ppm.
 - Signals from the glycerol backbone and the fatty acid chains (alkyl groups, double bonds) will be observed in their characteristic regions.
 - The ratio of the integration of the PEG protons to the protons of the glyceride moiety can be used to estimate the average degree of ethoxylation.
 - Analysis of ^{13}C NMR Spectrum:
 - The repeating ethylene oxide units will give a strong signal around 70 ppm.
 - Carbonyl signals from the ester groups will be present around 170-174 ppm.
 - Signals from the glycerol and fatty acid carbons will also be identifiable.



[Click to download full resolution via product page](#)

Analytical Workflow for **PEG-10 Sunflower Glycerides**.

Applications in Research and Development

The unique properties of **PEG-10 Sunflower Glycerides** make them valuable in various research and development applications, particularly in the formulation of drug delivery systems. Its emulsifying and solubilizing capabilities can be harnessed to:

- Enhance the solubility and bioavailability of poorly water-soluble drugs.
- Formulate stable oil-in-water emulsions for topical and parenteral drug delivery.
- Act as a vehicle for the delivery of active pharmaceutical ingredients (APIs) in dermatological preparations.
- Serve as a surface-active agent in the preparation of nanoparticles and liposomes.

Safety and Handling

PEG-10 Sunflower Glycerides are generally considered to be of low toxicity and are well-tolerated in topical applications. However, as with any chemical substance, appropriate safety precautions should be taken. It is recommended to consult the Material Safety Data Sheet (MSDS) provided by the supplier for detailed information on handling, storage, and potential hazards.

This technical guide provides a foundational understanding of **PEG-10 Sunflower Glycerides** for professionals in research and drug development. The provided data and experimental outlines can serve as a starting point for formulation design and quality control.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. peg.bocsci.com [peg.bocsci.com]
- 2. Simultaneous Determination of Polyethylene Glycol-Conjugated Liposome Components by Using Reversed-Phase High-Performance Liquid Chromatography with UV and Evaporative Light Scattering Detection - PMC [pmc.ncbi.nlm.nih.gov]
- 3. cir-safety.org [cir-safety.org]
- To cite this document: BenchChem. [PEG-10 Sunflower Glycerides: A Technical Guide to Molecular Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1169900#peg-10-sunflower-glycerides-molecular-structure-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com